Technical Whitepaper: Prochlorperazine-d8 (4-Chloro Perazine-d8 Analog)

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Compound of Interest	
Compound Name:	*4-Chloro Perazine-d8*
CAS No.:	*1346600-16-5*
Cat. No.:	*B584698*

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Advanced Isotopic Profiling for Phenothiazine Bioanalysis

Executive Summary

This technical guide details the physicochemical properties, analytical applications, and experimental protocols for Prochlorperazine-d8, the deuterated internal standard for the antipsychotic drug Prochlorperazine. While the user query specifies "4-Chloro Perazine," standard IUPAC nomenclature for the pharmaceutical entity places the chlorine substituent at position 2 of the phenothiazine ring. This guide addresses the compound as Prochlorperazine-d8 (2-chloro isomer), the commercially relevant standard used in pharmacokinetic (PK) and bioequivalence studies, while noting the nomenclature ambiguity.

Chemical Identity & Physicochemical Profile

Nomenclature Clarification: The term "4-Chloro Perazine" is frequently a misnomer for Prochlorperazine. In the phenothiazine ring system, the standard numbering assigns the chlorine atom to position 2. A true "4-chloro" isomer would be a distinct, non-pharmaceutical positional isomer. This guide focuses on the standard 2-chloro analog (Prochlorperazine-d8) used in drug development.

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Property	Specification
Compound Name	Prochlorperazine-d8 (Dimaleate Salt)
Synonyms	2-Chloro-10-[3-(4-methyl-1-piperazinyl)propyl]phenothiazine-d8; Perazine-2-chloro-d8
CAS Number	1228182-44-2 (Dimaleate)
Parent CAS	58-38-8 (Prochlorperazine Free Base)
Chemical Formula	$C_{20}H_{16}D_8ClN_3S \cdot 2(C_4H_4O_4)$ (Dimaleate)
Molecular Weight	614.14 g/mol (Salt); 381.99 g/mol (Free Base)
Isotopic Purity	≥ 98% atom D
Solubility	Soluble in Methanol, DMSO, Water (slightly)

Technical Application: Isotope Dilution Mass Spectrometry (IDMS)

The primary application of Prochlorperazine-d8 is as an Internal Standard (IS) in LC-MS/MS bioanalysis.

Mechanistic Rationale

- Compensation for Matrix Effects: Phenothiazines are prone to significant ion suppression in biological matrices (plasma/urine) due to phospholipids. Prochlorperazine-d8 co-elutes with the analyte, experiencing the exact same ionization environment, thereby mathematically correcting for suppression.
- Carrier Effect: In low-concentration samples, the d8-IS acts as a "carrier," preventing the adsorption of the trace analyte to glass or plastic surfaces during extraction.
- Fragmentation Stability: The deuterium labels are typically located on the piperazine ring or the propyl chain, ensuring they are retained during the primary MS/MS transition (Precursor

  Product ion).

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Experimental Protocols

A. Stock Solution Preparation

- Solvent: Methanol (HPLC Grade).
- Concentration: Prepare a 1.0 mg/mL primary stock.
- Storage: -20°C or -80°C, protected from light (Phenothiazines are photosensitive).
- Stability Check: Re-verify concentration via UV-Vis every 3 months.

B. Sample Extraction (Solid Phase Extraction - SPE)

- Objective: Isolate Prochlorperazine from human plasma while removing phospholipids.
- Cartridge: Mixed-mode Cation Exchange (MCX) - 30 mg/1 cc.

Step-by-Step Workflow:

- Pre-treatment: Mix 200 µL Plasma + 20 µL Prochlorperazine-d8 IS (50 ng/mL) + 200 µL 2% Formic Acid. Vortex 30s.
- Conditioning: 1 mL Methanol followed by 1 mL Water.
- Loading: Load pre-treated sample (~420 µL) onto the MCX cartridge.
- Wash 1: 1 mL 2% Formic Acid (Removes acidic/neutral interferences).
- Wash 2: 1 mL Methanol (Removes hydrophobic interferences).
- Elution: 1 mL 5% Ammonium Hydroxide in Methanol.
- Reconstitution: Evaporate to dryness under

  at 40°C. Reconstitute in 100 µL Mobile Phase.

C. LC-MS/MS Conditions

- Column: C18 (e.g., Waters XBridge, 2.1 x 50 mm, 3.5 µm).

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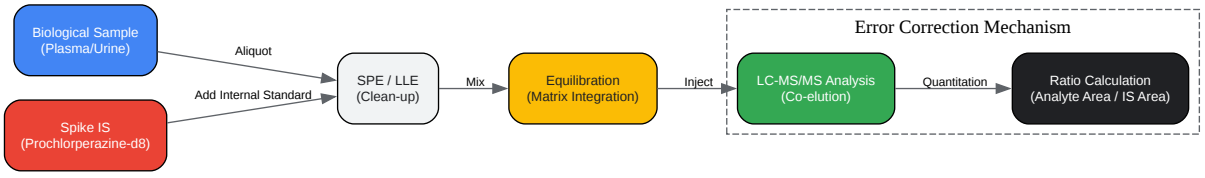
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 3.0 min.
- MRM Transitions:
  - Analyte (Prochlorperazine): 374.1

    263.1 m/z
  - IS (Prochlorperazine-d8): 382.2

    271.2 m/z (Mass shift +8)

Visualization: Analytical Workflow

The following diagram illustrates the critical path for quantitation using Prochlorperazine-d8, highlighting the self-correcting nature of the IDMS workflow.



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Figure 1: Isotope Dilution Mass Spectrometry (IDMS) workflow. The d8-IS corrects for extraction efficiency and ionization suppression.

Synthesis & Stability Considerations

Synthesis Pathway (Brief): Prochlorperazine-d8 is typically synthesized by coupling 2-chlorophenothiazine with 1-chloro-3-(4-methyl-1-piperazinyl-d8)propane. The deuterium labels

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are usually incorporated into the piperazine ring or the propyl linker during the precursor synthesis to prevent back-exchange in protic solvents.

Stability Profile:

- Photosensitivity: Phenothiazines oxidize rapidly to sulfoxides upon UV exposure. Amber glassware is mandatory.
- Solution Stability: Stable for 24 hours in an autosampler (4°C) but degrades in alkaline solutions over time.

References

- National Center for Biotechnology Information (2024).PubChem Compound Summary for CID 4917, Prochlorperazine. Retrieved from [Link]
- European Medicines Agency (EMA).Guideline on Bioanalytical Method Validation. (Standard for IS usage). Retrieved from [Link]
- To cite this document: BenchChem. [Technical Whitepaper: Prochlorperazine-d8 (4-Chloro Perazine-d8 Analog)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b584698/docs#technical-whitepaper-prochlorperazine-d8-4-chloro-perazine-d8-analog]

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